

Introduction: Understanding **Dimethyl 2-bromoisophthalate**

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Compound of Interest

Compound Name: *Dimethyl 2-bromoisophthalate*

CAS No.: 39622-80-5

Cat. No.: B3025234

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Dimethyl 2-bromoisophthalate, systematically named dimethyl 2-bromobenzene-1,3-dicarboxylate according to IUPAC nomenclature, is a halogenated aromatic diester. Its molecular structure features a benzene ring substituted with two methyl ester groups at positions 1 and 3 (isophthalate arrangement) and a bromine atom at the 2-position. This specific arrangement of functional groups makes it a highly valuable and versatile intermediate in advanced organic synthesis.

For researchers and professionals in drug development, **Dimethyl 2-bromoisophthalate** serves as a key building block. The presence of the bromine atom at a position ortho to one ester group and meta to the other, along with the two reactive ester functionalities, allows for the strategic construction of complex molecular architectures. The bromine atom is particularly useful for introducing molecular diversity through various cross-coupling reactions, while the ester groups can be hydrolyzed, reduced, or converted into other functional groups to build out the scaffold of a potential therapeutic agent. This guide provides a comprehensive overview of its properties, synthesis, and applications, grounded in established chemical principles.

Compound Identification

Identifier	Value
IUPAC Name	dimethyl 2-bromobenzene-1,3-dicarboxylate
Common Name	Dimethyl 2-bromoisophthalate
CAS Number	39622-80-5[1][2]
Molecular Formula	C ₁₀ H ₉ BrO ₄ [1][2]
Molecular Weight	273.08 g/mol [1][2]
InChI Key	GHPOMFOMBISJGM-UHFFFAOYSA-N[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of a synthetic intermediate is paramount for its effective use in experimental design, particularly for reaction setup, purification, and storage.

Property	Value	Source
Physical Form	Solid	
Boiling Point	313.0 ± 22.0 °C at 760 mmHg	[1]
Density	1.5 ± 0.1 g/cm ³	[1]
Flash Point	143.1 ± 22.3 °C	[1]
Solubility	Very slightly soluble in water (0.52 g/L at 25 °C)	[2]
Storage	Ambient temperature, under inert atmosphere	

Synthesis and Purification

The most direct and common method for the preparation of **Dimethyl 2-bromoisophthalate** is the Fischer esterification of its corresponding carboxylic acid precursor, 2-bromoisophthalic

acid. This acid-catalyzed reaction with methanol is a cornerstone of organic synthesis due to its reliability and scalability.

Experimental Protocol: Synthesis via Fischer Esterification

Objective: To synthesize **Dimethyl 2-bromoisophthalate** from 2-bromoisophthalic acid.

Causality: The use of a strong acid catalyst (like sulfuric acid) protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol. The reaction is driven to completion by using an excess of methanol, which also serves as the solvent. A similar procedure is well-documented for the synthesis of the related isomer, dimethyl 5-bromoisophthalate.^[3]

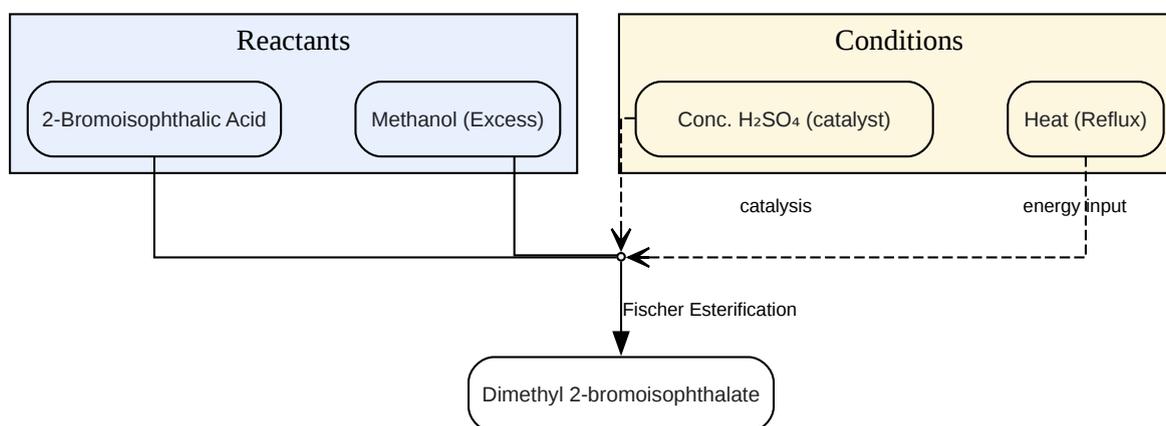
Materials:

- 2-bromoisophthalic acid
- Anhydrous methanol (excess)
- Concentrated sulfuric acid (catalytic amount)
- 5% (w/v) Sodium bicarbonate solution
- Distilled water
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-bromoisophthalic acid.
- Add an excess of anhydrous methanol to the flask, sufficient to fully dissolve the starting material upon heating.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.

- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Reduce the volume of methanol under reduced pressure using a rotary evaporator.
- Pour the concentrated residue slowly into a beaker of cold distilled water, which should cause the crude product to precipitate.
- Neutralize any remaining acid by slowly adding 5% sodium bicarbonate solution until effervescence ceases.
- Collect the solid precipitate by vacuum filtration and wash thoroughly with distilled water.
- Dry the crude product. For further purification, recrystallization from a suitable solvent (e.g., ethanol or methanol/water mixture) can be performed.



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Caption: Workflow for the synthesis of **Dimethyl 2-bromoisophthalate**.

Spectroscopic Characterization

To ensure the identity and purity of the synthesized compound, a suite of spectroscopic analyses is essential.

- ^1H NMR (Proton Nuclear Magnetic Resonance): This technique will confirm the presence of the aromatic protons and the two distinct methyl ester groups. The aromatic protons will appear as multiplets in the aromatic region, with their splitting patterns and chemical shifts dictated by the substitution pattern. The two methyl groups will each appear as a singlet, likely at slightly different chemical shifts due to their different chemical environments relative to the bromine atom.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): This will show distinct signals for the two carbonyl carbons of the ester groups, the six aromatic carbons (four substituted, two unsubstituted), and the two methyl carbons.
- FTIR (Fourier-Transform Infrared Spectroscopy): The IR spectrum will prominently feature a strong carbonyl (C=O) stretching band around $1720\text{-}1740\text{ cm}^{-1}$, characteristic of aromatic esters. C-O stretching bands and aromatic C-H and C=C stretching bands will also be present.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. A characteristic isotopic pattern for bromine (approximately 1:1 ratio for M and M+2 peaks) will be observed, providing definitive evidence of a single bromine atom in the molecule.

Applications in Drug Development and Organic Synthesis

The true utility of **Dimethyl 2-bromoisophthalate** for drug discovery lies in its role as a versatile synthetic intermediate. The ortho-bromo-diester motif is a powerful platform for generating libraries of complex molecules.

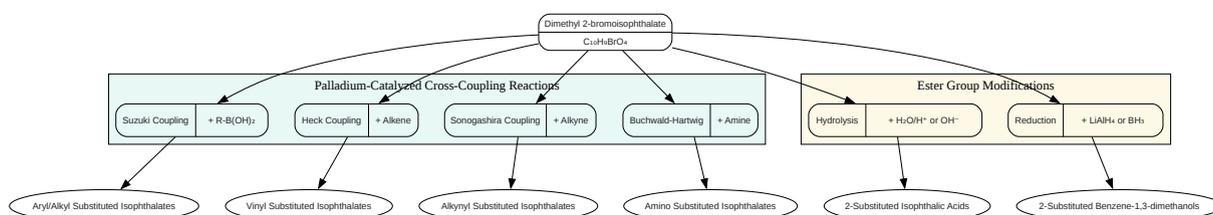
Core Reactivity: A Gateway to Molecular Complexity

The bromine atom serves as a handle for introducing complexity via modern cross-coupling reactions. This is a field-proven strategy for building the carbon skeleton of drug candidates.

- Suzuki Coupling: Reaction with a boronic acid or ester in the presence of a palladium catalyst allows for the formation of a new carbon-carbon bond, enabling the attachment of various aryl or alkyl groups.
- Heck Coupling: Palladium-catalyzed reaction with an alkene can be used to introduce vinyl groups.
- Sonogashira Coupling: Coupling with a terminal alkyne using a palladium/copper co-catalyst system introduces alkynyl functionalities, which are valuable in medicinal chemistry.
- Buchwald-Hartwig Amination: This palladium-catalyzed reaction enables the formation of carbon-nitrogen bonds, allowing for the introduction of amines, a common functional group in pharmaceuticals.

The ester groups provide additional points for modification. They can be:

- Hydrolyzed to the corresponding dicarboxylic acid, which can then be used to form amides, esters with more complex alcohols, or other acid derivatives.
- Reduced to diols, providing a different set of functional groups for further elaboration.



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Caption: Synthetic utility of **Dimethyl 2-bromoisophthalate**.

Safety and Handling

As with any laboratory chemical, proper safety protocols must be strictly followed when handling **Dimethyl 2-bromoisophthalate**. The compound is classified as an irritant.

Hazard Identification:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[4]
- Personal Protective Equipment (PPE):
 - Wear protective gloves (e.g., nitrile rubber).
 - Wear safety glasses with side-shields or goggles.
 - Wear a lab coat.
- Handling: Avoid breathing dust. Avoid contact with skin and eyes.[4][5] Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4] Store under an inert atmosphere.

Conclusion

Dimethyl 2-bromoisophthalate is a valuable and versatile building block for organic synthesis, particularly relevant to the field of drug discovery and development. Its well-defined

structure and multiple reactive sites provide a robust platform for the creation of diverse and complex molecular entities. A thorough understanding of its synthesis, properties, and reactivity, as outlined in this guide, is crucial for leveraging its full potential in the laboratory.

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